Spectroscopic Characterization of 4-Methoxy-6-(methoxycarbonyl)picolinic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*4-Methoxy-6-(methoxycarbonyl)picolinic acid*
CAS No.:	*857380-05-3*
Cat. No.:	*B1498836*

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **4-Methoxy-6-(methoxycarbonyl)picolinic acid**. While experimental spectra for this specific molecule are not widely published, this document, grounded in the principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), and supported by data from structurally related compounds, offers a robust predictive characterization. This guide is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural elucidation of novel pyridine derivatives.

Molecular Structure and Spectroscopic Overview

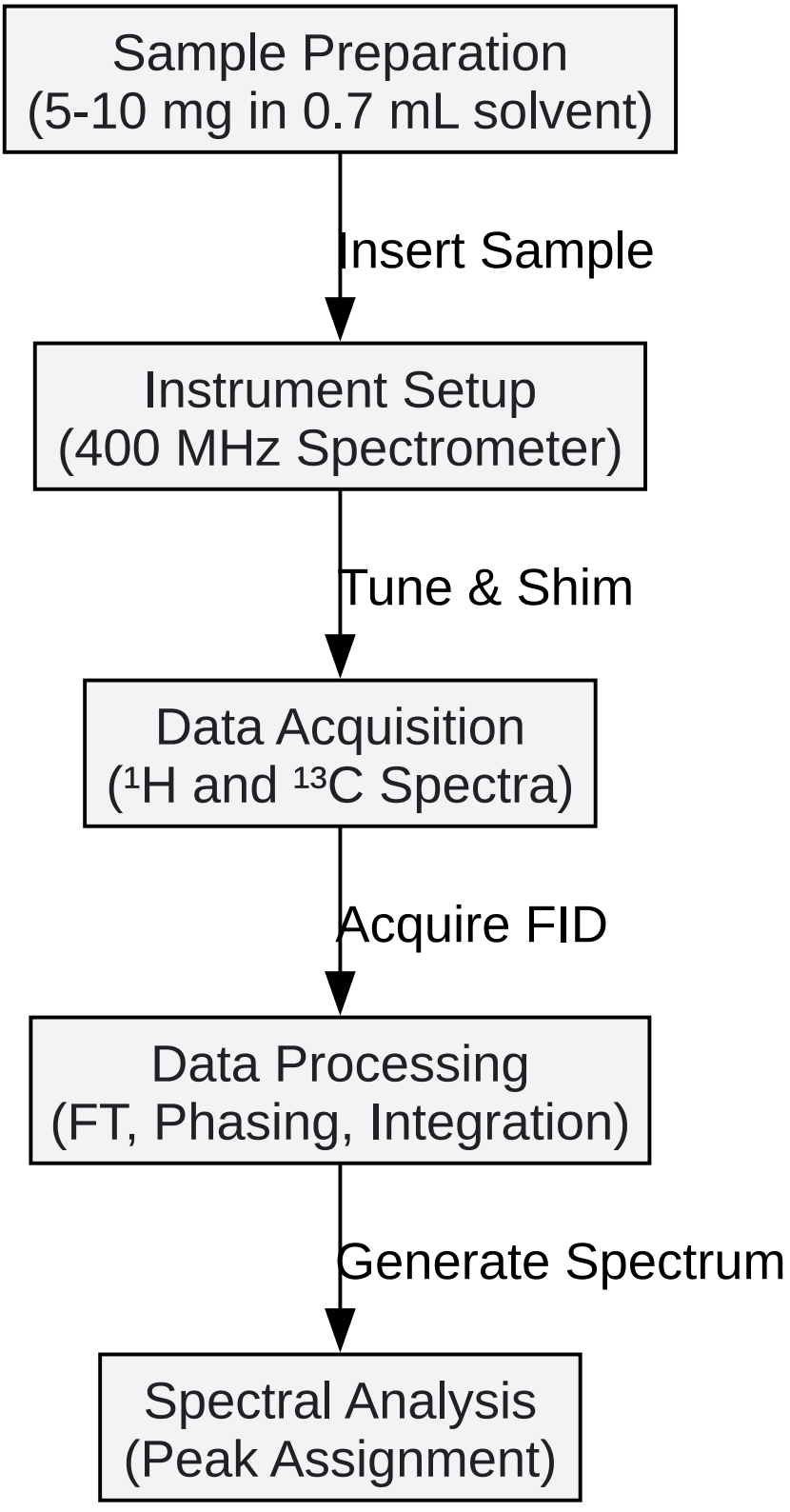
4-Methoxy-6-(methoxycarbonyl)picolinic acid is a disubstituted pyridine derivative featuring a carboxylic acid, a methyl ester, and a methoxy group. These functional groups, and the overall asymmetry of the molecule, give rise to a unique spectroscopic fingerprint that is critical

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for its identification and characterization. The structural features are expected to be clearly distinguishable using a combination of NMR, IR, and MS techniques.

Molecular Structure and Numbering

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Caption: A typical workflow for NMR data acquisition and analysis.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Data

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3300-2500 (broad)	O-H stretch	Carboxylic Acid
~1730	C=O stretch	Ester
~1700	C=O stretch	Carboxylic Acid
~1600, ~1470	C=C stretch	Aromatic Ring
~1250	C-O stretch	Ether/Ester
~1100	C-O stretch	Ether/Ester

Experimental Protocol for IR Spectroscopy

- Sample Preparation: For a solid sample, the Attenuated Total Reflectance (ATR) technique is most convenient. Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Collect a background spectrum of the empty ATR crystal, then collect the sample spectrum. The instrument will automatically ratio the sample spectrum to the background.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

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Predicted Mass Spectrometry Data (ESI)

Electrospray ionization (ESI) is a soft ionization technique suitable for this type of molecule.

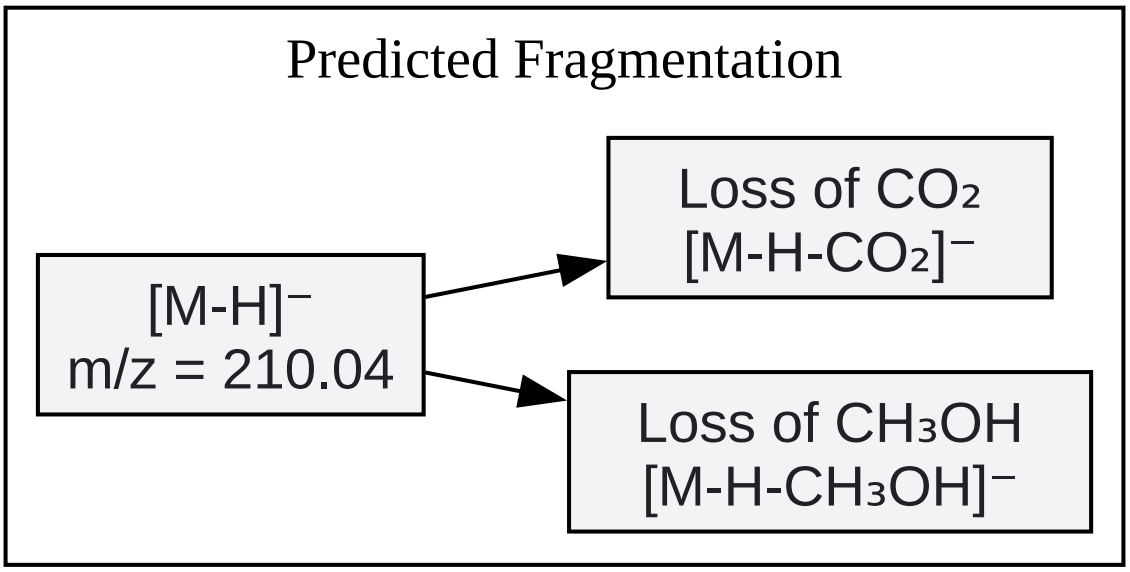
m/z	Ion	Rationale
212.06	$[M+H]^+$	Protonated molecular ion (Positive Ion Mode)
210.04	$[M-H]^-$	Deprotonated molecular ion (Negative Ion Mode)
180.03	$[M-OCH_3]^-$	Loss of a methoxy group from the deprotonated molecule.
152.04	$[M-COOCH_3]^-$	Loss of the methoxycarbonyl group.

Experimental Protocol for Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Infuse the sample solution into an ESI-mass spectrometer.
- Data Acquisition: Acquire the mass spectrum in both positive and negative ion modes to observe the protonated and deprotonated molecular ions, respectively.
- Data Analysis: Determine the molecular weight from the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Mass Spectrometry Fragmentation Pathway

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